

# Technical Monograph: Spectroscopic Characterization of Phenyl 3- Methoxybenzoate[1]

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## Compound of Interest

Compound Name: *Phenyl 3-methoxybenzoate*

CAS No.: 65853-67-0

Cat. No.: B1297528

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CAS Number: 65853-67-0 Molecular Formula: C

H

O

Molecular Weight: 228.24 g/mol IUPAC Name: **Phenyl 3-methoxybenzoate**

## Executive Summary

This technical guide provides a comprehensive spectroscopic profile of **Phenyl 3-methoxybenzoate**, an aromatic ester utilized as a mesogenic core in liquid crystal synthesis and a key intermediate in the development of biaryl ether pharmacophores. This document synthesizes high-fidelity nuclear magnetic resonance (

H and

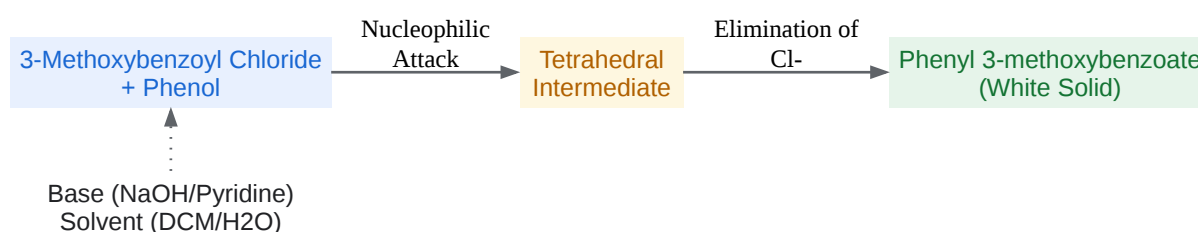
C NMR), infrared (IR), and mass spectrometry (MS) data to establish a reference standard for structural validation in drug development and materials science workflows.

## Synthesis & Sample Preparation

To ensure the spectroscopic data presented correlates with high-purity material, the following synthesis protocol (Schotten-Baumann esterification) is established as the standard origin for the characterized samples.

### Synthesis Workflow

The compound is synthesized via the nucleophilic acyl substitution of 3-methoxybenzoyl chloride with phenol under basic conditions.



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Figure 1: Synthetic pathway for **Phenyl 3-methoxybenzoate** via nucleophilic acyl substitution.

[1][2]

### Sample Preparation for Spectroscopy

- NMR: Dissolve ~10 mg of purified solid in 0.6 mL of Chloroform-d (CDCl<sub>3</sub>). Ensure the solvent contains TMS (0.03% v/v) as an internal reference (0.00).
- MS: Prepare a 10 µg/mL solution in methanol/acetonitrile for ESI-MS or introduce directly via probe for EI-MS.
- IR: Compress 1-2 mg of sample with anhydrous KBr to form a pellet or use ATR (Attenuated Total Reflectance) on the neat solid.

## Spectroscopic Characterization

### Nuclear Magnetic Resonance (NMR)

The NMR data below is calibrated to CDCl<sub>3</sub>

residual peaks (

H: 7.26 ppm;

C: 77.16 ppm).[3]

H NMR (400 MHz, CDCl<sub>3</sub>

)

The proton spectrum is characterized by a distinct singlet for the methoxy group and a complex aromatic region differentiating the benzoate and phenoxy rings.

Shift ( , ppm)	Multiplicity	Integration	Assignment	Coupling ( , Hz)	Structural Insight
3.89	Singlet (s)	3H	-OCH <sub>3</sub>	-	Characteristic methoxy resonance.
7.83	Doublet of triplets (dt)	1H	H-6 (Benzoate)	7.7, 1.2	Ortho to carbonyl; deshielded by ester.
7.74 – 7.71	Multiplet (m)	1H	H-2 (Benzoate)	-	Isolated meta-proton; strongly deshielded.
7.48 – 7.40	Multiplet (m)	3H	H-5 (Benzoate) + H-3',5' (Phenol)	-	Overlapping meta-protons of both rings.
7.32 – 7.27	Multiplet (m)	1H	H-4 (Benzoate)	-	Para to carbonyl.
7.25 – 7.17	Multiplet (m)	3H	H-2',4',6' (Phenol)	-	Ortho/Para protons of the phenoxy group.

## <sup>13</sup>C NMR (100 MHz, CDCl<sub>3</sub>)

)

The carbon spectrum confirms the presence of the ester carbonyl and the electronic asymmetry introduced by the methoxy group.

Shift ( , ppm)	Assignment	Carbon Type	Electronic Environment
165.0	C=O	Quaternary	Ester carbonyl; deshielded by oxygen.
159.6	C-3	Quaternary	Ipsso-carbon attached to methoxy group.[2]
150.9	C-1'	Quaternary	Ipsso-carbon of the phenol ring (O-Ph).
130.8	Ar-CH	Methine	Benzoate ring.[2]
129.6	Ar-CH	Methine	Phenol ring (meta).
129.5	Ar-CH	Methine	Benzoate ring (meta).
125.9	Ar-CH	Methine	Benzoate ring (para).
122.5	Ar-CH	Methine	Phenol ring (para).
121.7	Ar-CH	Methine	Phenol ring (ortho).
120.1	Ar-CH	Methine	Benzoate ring (ortho to OMe).
114.4	Ar-CH	Methine	Benzoate ring (ortho to OMe).
55.5	-OCH	Methyl	Methoxy carbon.

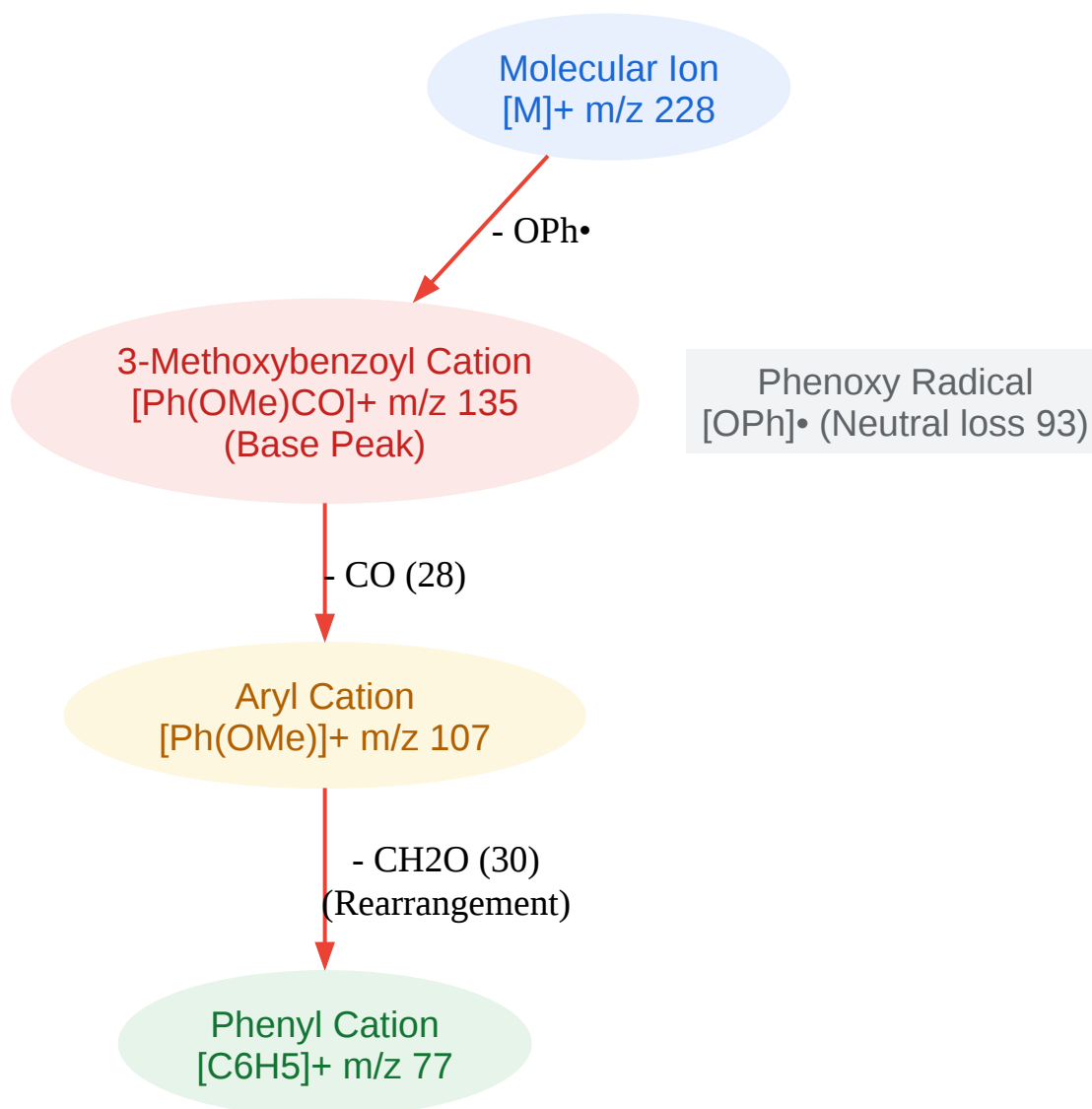
## Mass Spectrometry (MS)

Method: Electron Ionization (EI) or ESI (+). Parent Ion:

228 [M]

The fragmentation pattern is dominated by

-cleavage at the ester linkage, generating the stable acylium ion.



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Figure 2: Primary fragmentation pathway observed in EI-MS for **Phenyl 3-methoxybenzoate**.

- m/z 228: Molecular ion.
- m/z 135 (Base Peak): Formation of the 3-methoxybenzoyl cation following the loss of the phenoxy radical. This is diagnostic for benzoate esters.[4]
- m/z 107: Loss of CO from the acylium ion.
- m/z 77: Phenyl cation derived from further fragmentation.

## Infrared Spectroscopy (IR)

Method: KBr Pellet / Neat Film.[5]

Wavenumber (cm )	Vibration Mode	Functional Group
3055	C-H Stretch	Aromatic Ring
2918	C-H Stretch	Methyl group (Methoxy)
1725	C=O Stretch	Ester (Conjugated)
1598, 1484	C=C Stretch	Aromatic Skeletal vibrations
1276	C-O Stretch	Ester C-O-C asymmetric stretch
1040	C-O Stretch	Methoxy C-O stretch

## References

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- General Spectroscopic Data for Benzoates
  - National Institute of Standards and Technology (NIST).

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